

Application Notes and Protocols: HTH-02-006 in 3D Spheroid Culture Models

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Compound of Interest

Compound Name: HTH-02-006

Cat. No.: B1192874

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Introduction

HTH-02-006 is a potent and selective inhibitor of NUA2, a serine/threonine kinase that is a critical downstream effector of the Hippo-YAP signaling pathway.^{[1][2]} This pathway is frequently dysregulated in various cancers, leading to uncontrolled cell proliferation, survival, and migration. Three-dimensional (3D) spheroid culture models are increasingly recognized for their ability to more accurately mimic the in vivo tumor microenvironment compared to traditional 2D cell cultures. This document provides detailed application notes and protocols for utilizing **HTH-02-006** in 3D spheroid cancer models, offering a valuable tool for preclinical cancer research and drug discovery.

Mechanism of Action

HTH-02-006 exerts its anti-cancer effects by inhibiting NUA2 kinase activity.^[1] NUA2 is a key regulator of the Hippo signaling pathway effector YAP (Yes-associated protein). In many cancers, hyperactivation of YAP drives tumorigenesis. **HTH-02-006**, by inhibiting NUA2, leads to the downregulation of YAP activity, subsequently suppressing the expression of YAP target genes involved in cell proliferation and survival, such as c-MYC.^{[2][3]} This inhibition has been shown to be particularly effective in cancer cells with high YAP activity.^[1]

Data Presentation

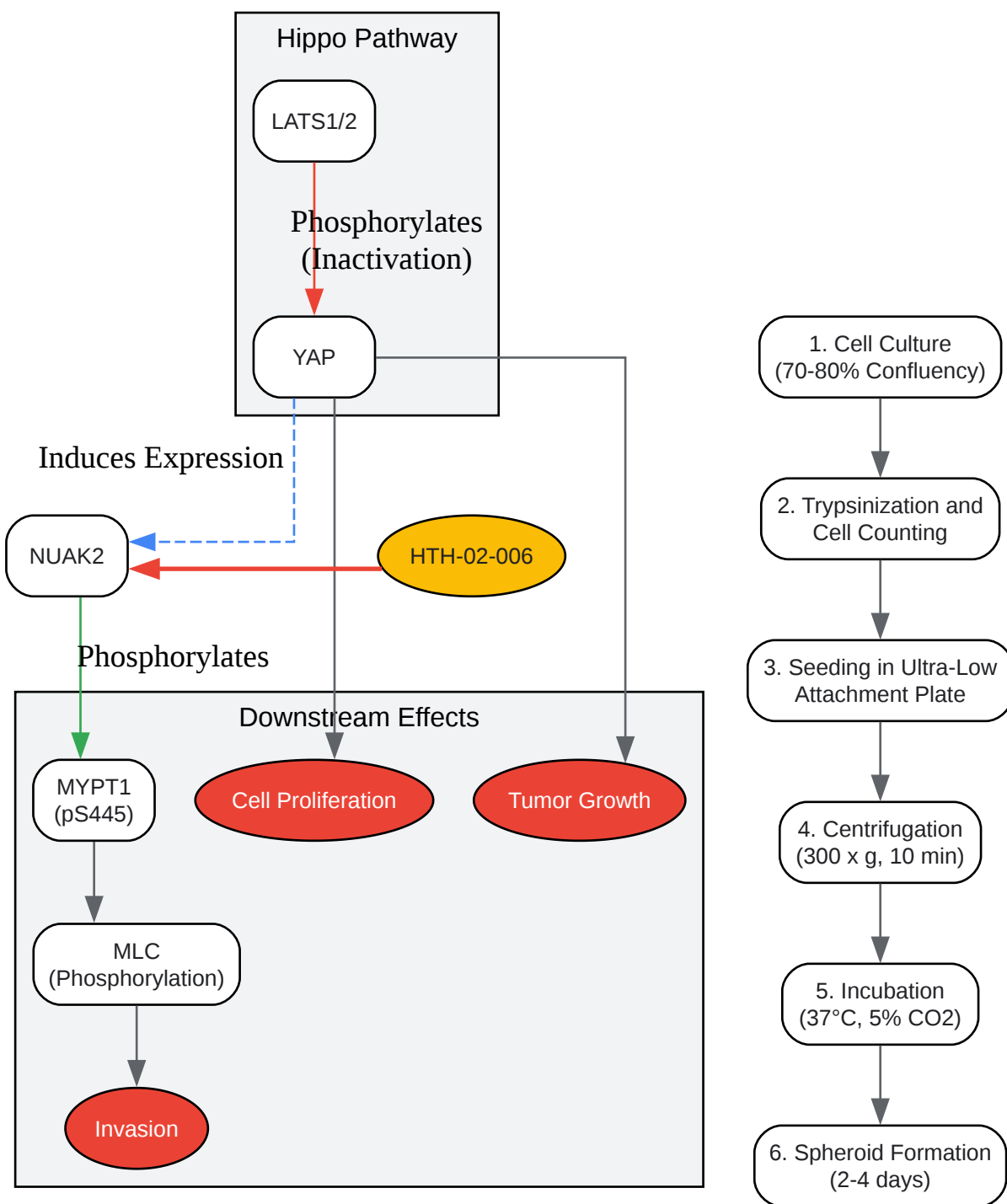
In Vitro Efficacy of HTH-02-006

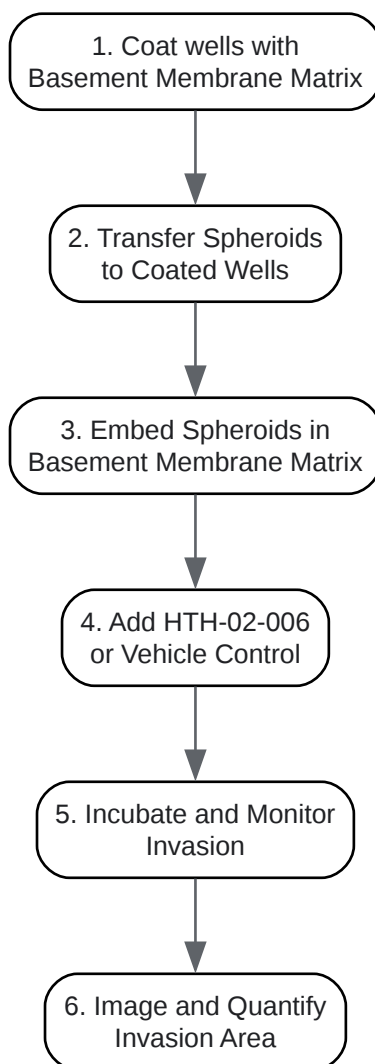
Parameter	Cell Line/Model	Value	Reference
IC50 (NUAK2 Kinase Assay)	-	126 nM	[1][4]
IC50 (Spheroid Growth)	LAPC-4 (Prostate Cancer)	4.65 μ M	[1][4]
22RV1 (Prostate Cancer)	5.22 μ M	[1][4]	
HMVP2 (Prostate Cancer)	5.72 μ M	[1][4]	

Effects of HTH-02-006 on 3D Spheroid Phenotypes

Experiment	Cell Line	Concentration of HTH-02-006	Observed Effect	Reference
Spheroid Invasion Assay	HMVP2 (Prostate Cancer)	1-20 μ M	Significant reduction in invasion area into Matrigel	[1]
Patient-Derived Explant Proliferation	Prostate Cancer	10 μ M	Nearly 50% reduction in proliferation rate	[1]

Signaling Pathway





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